

"Methyl 4-methyl-1H-pyrrole-3-carboxylate" CAS number and chemical identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4-methyl-1H-pyrrole-3-carboxylate

Cat. No.: B1283473

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An In-depth Technical Guide to Methyl 4-methyl-1H-pyrrole-3-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 4-methyl-1H-pyrrole-3-carboxylate**, a heterocyclic compound of interest in chemical and pharmaceutical research. This document details its chemical identity, physical properties, and insights into its synthesis and biological significance, presented in a format tailored for scientific and research applications.

Core Chemical Identity

Methyl 4-methyl-1H-pyrrole-3-carboxylate is a substituted pyrrole derivative. The pyrrole ring is a fundamental five-membered aromatic heterocycle that is a core component of many biologically active molecules.^[1] The presence of both a methyl and a methyl carboxylate group on the pyrrole ring suggests its potential as a versatile building block in organic synthesis and medicinal chemistry.

A summary of its key chemical identifiers is provided in the table below for easy reference.

Identifier	Value	Source
CAS Number	40318-15-8	
IUPAC Name	methyl 4-methyl-1H-pyrrole-3-carboxylate	
Molecular Formula	C ₇ H ₉ NO ₂	
Linear Formula	C ₇ H ₉ NO ₂	
InChI	1S/C7H9NO2/c1-5-3-8-4-6(5)7(9)10-2/h3-4,8H,1-2H3	
InChI Key	CXMYWJRJTQUXQD-UHFFFAOYSA-N	
Physical Form	Solid	

Physicochemical Properties and Safety Data

Currently, detailed experimental data for the melting point, boiling point, and spectroscopic analyses (NMR, IR, MS) of **Methyl 4-methyl-1H-pyrrole-3-carboxylate** are not readily available in public databases. For the related compound, Methyl 1H-pyrrole-3-carboxylate, a melting point of 85-89 °C has been reported.

In terms of safety, the compound is associated with the following hazard statements:

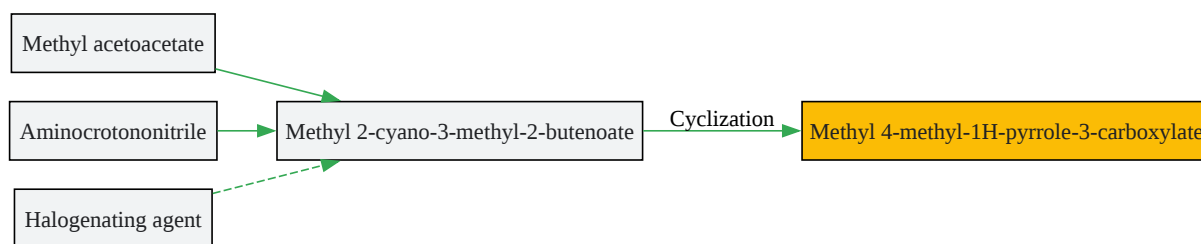
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Standard precautionary measures, including the use of personal protective equipment, should be observed when handling this chemical.

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Methyl 4-methyl-1H-pyrrole-3-carboxylate** is not explicitly documented in the surveyed literature, general methods for the synthesis of substituted pyrrole-3-carboxylic acid derivatives provide a strong foundation for its preparation. The Hantzsch pyrrole synthesis and its variations are common routes to such compounds.[2]

One adaptable, modern approach is the one-step continuous flow synthesis, which has been successfully employed for various pyrrole-3-carboxylic acids.[2][3] This method typically involves the reaction of a β -ketoester, an amine, and a 2-haloketone. For the synthesis of **Methyl 4-methyl-1H-pyrrole-3-carboxylate**, a potential synthetic workflow could be conceptualized as follows:



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Caption: Conceptual synthetic pathway for **Methyl 4-methyl-1H-pyrrole-3-carboxylate**.

A general experimental protocol based on related syntheses could involve the following steps:

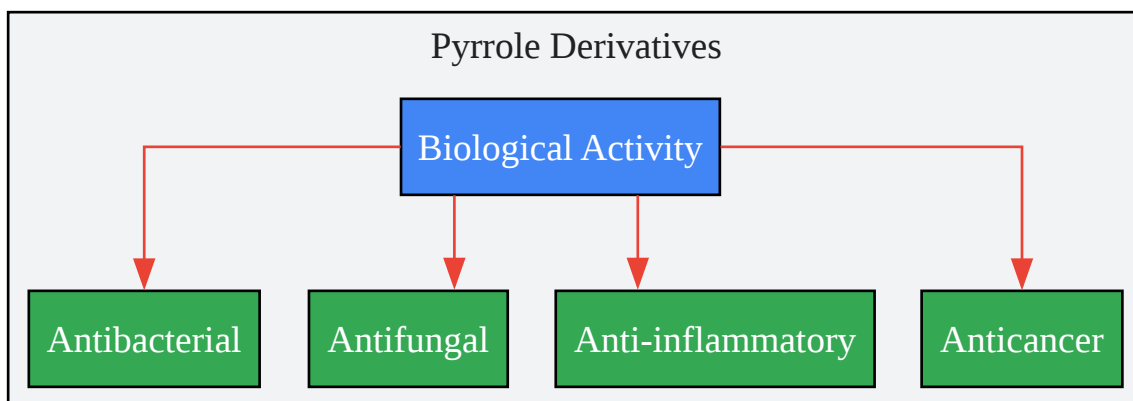
- **Reaction Setup:** A solution of an appropriate β -ketoester (e.g., methyl acetoacetate) and an amino-alkene precursor in a suitable solvent (e.g., DMF) is prepared in a reaction vessel.
- **Addition of Reagents:** A base (e.g., DBU or another non-nucleophilic base) is added, followed by the dropwise addition of a halogenating agent or a pre-formed α -haloketone.
- **Reaction Monitoring:** The reaction is stirred at a controlled temperature and monitored by a suitable technique like thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).

- **Work-up and Purification:** Upon completion, the reaction mixture is quenched, and the product is extracted with an organic solvent. The crude product is then purified using column chromatography or recrystallization to yield the desired **Methyl 4-methyl-1H-pyrrole-3-carboxylate**.

Biological Activity and Potential Applications

The biological activities of the specific compound, **Methyl 4-methyl-1H-pyrrole-3-carboxylate**, have not been extensively reported. However, the broader class of pyrrole derivatives is well-known for a wide spectrum of pharmacological properties.[1][4] These include antibacterial, antifungal, anti-inflammatory, and anticancer activities.[5][6]

The pyrrole-3-carboxylic acid scaffold, in particular, is a key structural motif in several commercially successful drugs, such as the cholesterol-lowering agent Atorvastatin and the anticancer drug Sunitinib.[7] The diverse biological activities of this class of compounds can be attributed to the ability of the pyrrole ring and its substituents to interact with various biological targets.



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Caption: General biological activities of the pyrrole class of compounds.

Given its structural similarity to these biologically active molecules, **Methyl 4-methyl-1H-pyrrole-3-carboxylate** represents a valuable scaffold for further chemical modification and investigation in drug discovery programs. Its potential as a precursor for more complex molecules makes it a compound of significant interest for medicinal chemists and

pharmacologists. Further research is warranted to elucidate the specific biological profile and potential therapeutic applications of this compound.

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- To cite this document: BenchChem. ["Methyl 4-methyl-1H-pyrrole-3-carboxylate" CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1283473#methyl-4-methyl-1h-pyrrole-3-carboxylate-cas-number-and-chemical-identifiers]

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